

Stability of Isojasmone in different solvents and storage conditions

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Compound of Interest

Compound Name: *Isojasmone*

Cat. No.: *B1237747*

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Isojasmone Stability: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **Isojasmone** in various solvents and under different storage conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended general storage conditions for **Isojasmone**?

To ensure the long-term integrity of **Isojasmone**, it should be stored in a cool, dry, and well-ventilated area.^[1] It is crucial to keep the container tightly sealed to prevent contamination and absorption of moisture.^{[1][2]} Avoid storing near heat sources, open flames, or other ignition sources.^[2]

Q2: In which solvents is **Isojasmone** soluble?

Isojasmone is generally insoluble in water but soluble in organic solvents such as ethanol and ether.^{[3][4][5]} One estimate suggests a water solubility of approximately 43.35 mg/L at 25°C.^{[4][5]}

Q3: What chemical incompatibilities should I be aware of when working with **Isojasmone**?

Isojasmone should be kept away from strong oxidizing agents, strong acids, and strong alkalis, as exothermic reactions can occur.^[2] It is reported to be unstable in liquid bleach.^{[4][5]}

[6]

Q4: How does pH affect the stability of **Isojasmone**?

The stability of **Isojasmone** is influenced by the pH of the medium. Technical data from suppliers indicates it has moderate stability in alkaline conditions, such as soap at pH 10, and excellent stability in shampoos at pH 6.[3] However, it performs poorly in highly acidic environments like an acid cleaner at pH 2.[7]

Q5: What are the known degradation pathways for **Isojasmone**?

Isojasmone can undergo several types of chemical reactions leading to degradation. These include oxidation, which can yield corresponding ketones and aldehydes, and reduction, which can convert it into alcohol derivatives.[3] Under thermal stress, hazardous decomposition products may include carbon monoxide and carbon dioxide.[2] The cyclopentenone core of the molecule is a versatile functional group that can undergo various transformations.[8]

Stability Data in Consumer Product Formulations

The stability of **Isojasmone** has been evaluated in various consumer product bases. The following tables summarize the available qualitative data.

Table 1: Stability of **Isojasmone** in Various Applications

Application	Stability Rating
Detergent Powder	Excellent[4][5][6]
Liquid Detergent	Excellent[4][5][6]
Hand Cream	Good[4][5][6]
Deo Pump Spray	Good[4][5][6]
Fabric Softener	Moderate[4][5][6]
Shampoo	Moderate[4][5][6]
Soap	Moderate[4][5][6]
Cream Rinse	Moderate[4][5][6]
Liquid Bleach	Unstable[4][5][6]

Table 2: pH-Dependent Stability Profile of **Isojasmone** (Givaudan Data)

pH	Base	Stability / Odour Performance
2	Acid Cleaner	Poor[7]
3	Fabric Conditioner	Medium[7]
3.5	Antiperspirant	Medium[7]
6	Shampoo	Good[7]
9	All-Purpose Cleaner	Medium[7]
9	Fabric Detergent Liquid	Good[7]
10	Soap	Medium[7]
10.5	Powder Detergent	Good[7]
11	Liquid Bleach	Poor[7]

Troubleshooting and Experimental Protocols

Issue: My **Isojasmone** solution appears to be degrading. How can I confirm this and identify the cause?

To investigate potential degradation, a systematic stability study is required. This typically involves subjecting the sample to controlled stress conditions (e.g., heat, light, humidity, acidic/basic pH) and analyzing it at specific time points using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).^[9]^[10]

Protocol: General Stability Testing of Isojasmone in a Solvent

This protocol outlines a general procedure for conducting a forced degradation study to assess the stability of **Isojasmone**.

1. Objective: To determine the stability of **Isojasmone** in a specific solvent under accelerated (stress) conditions and identify potential degradation products.

2. Materials:

- **Isojasmone** standard
- Solvent of interest (e.g., ethanol, DMSO, acetonitrile)
- HPLC or GC system with a suitable detector (e.g., UV/DAD for HPLC, FID/MS for GC)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- pH meter
- Temperature-controlled oven
- Photostability chamber
- Acids (e.g., 0.1N HCl) and bases (e.g., 0.1N NaOH) for pH stress

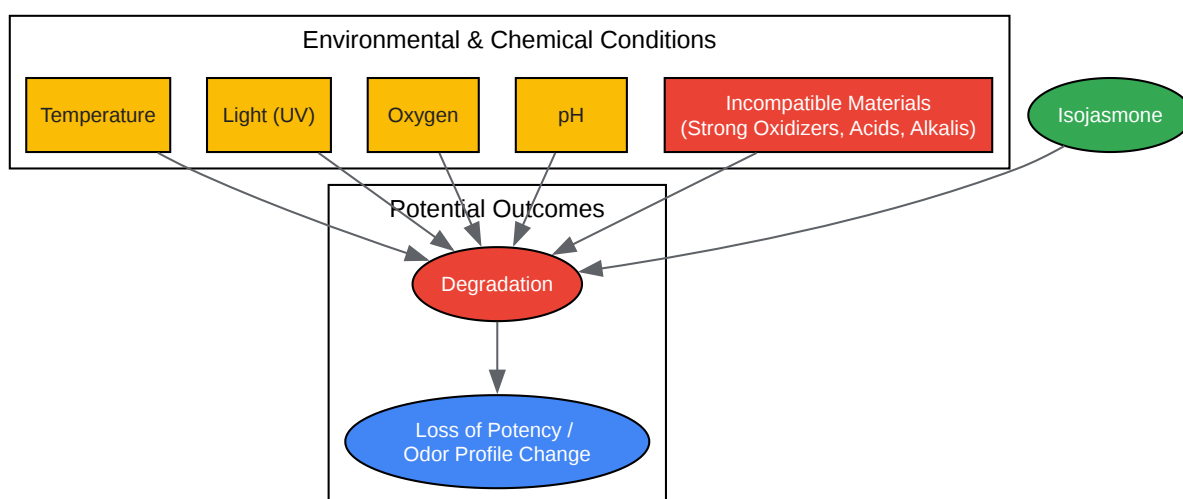
3. Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **Isojasmone** and dissolve it in the chosen solvent to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Forced Degradation / Stress Conditions:[\[10\]](#)[\[11\]](#)
 - Acid Hydrolysis: Mix equal parts of the stock solution with 0.1N HCl. Store at a controlled elevated temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - Base Hydrolysis: Mix equal parts of the stock solution with 0.1N NaOH. Store at room temperature for a defined period.
 - Oxidation: Mix equal parts of the stock solution with a suitable oxidizing agent (e.g., 3% H₂O₂). Store at room temperature for a defined period.
 - Thermal Stress: Store the stock solution in the oven at an elevated temperature (e.g., 60°C - 80°C).
 - Photolytic Stress: Expose the stock solution to light in a photostability chamber according to ICH Q1B guidelines.
- Sample Analysis:
 - At predetermined time points (e.g., 0, 4, 8, 12, 24 hours), withdraw an aliquot from each stress condition.
 - Neutralize the acidic and basic samples if necessary before analysis.
 - Analyze the samples using a validated HPLC or GC method. The method should be capable of separating the intact **Isojasmone** peak from any degradation products.[\[9\]](#)
- Data Evaluation:
 - Calculate the percentage of **Isojasmone** remaining at each time point.

- Monitor the chromatograms for the appearance of new peaks, which indicate degradation products.
- If using a mass spectrometer, attempt to identify the mass of the degradation products to help elucidate the degradation pathway.

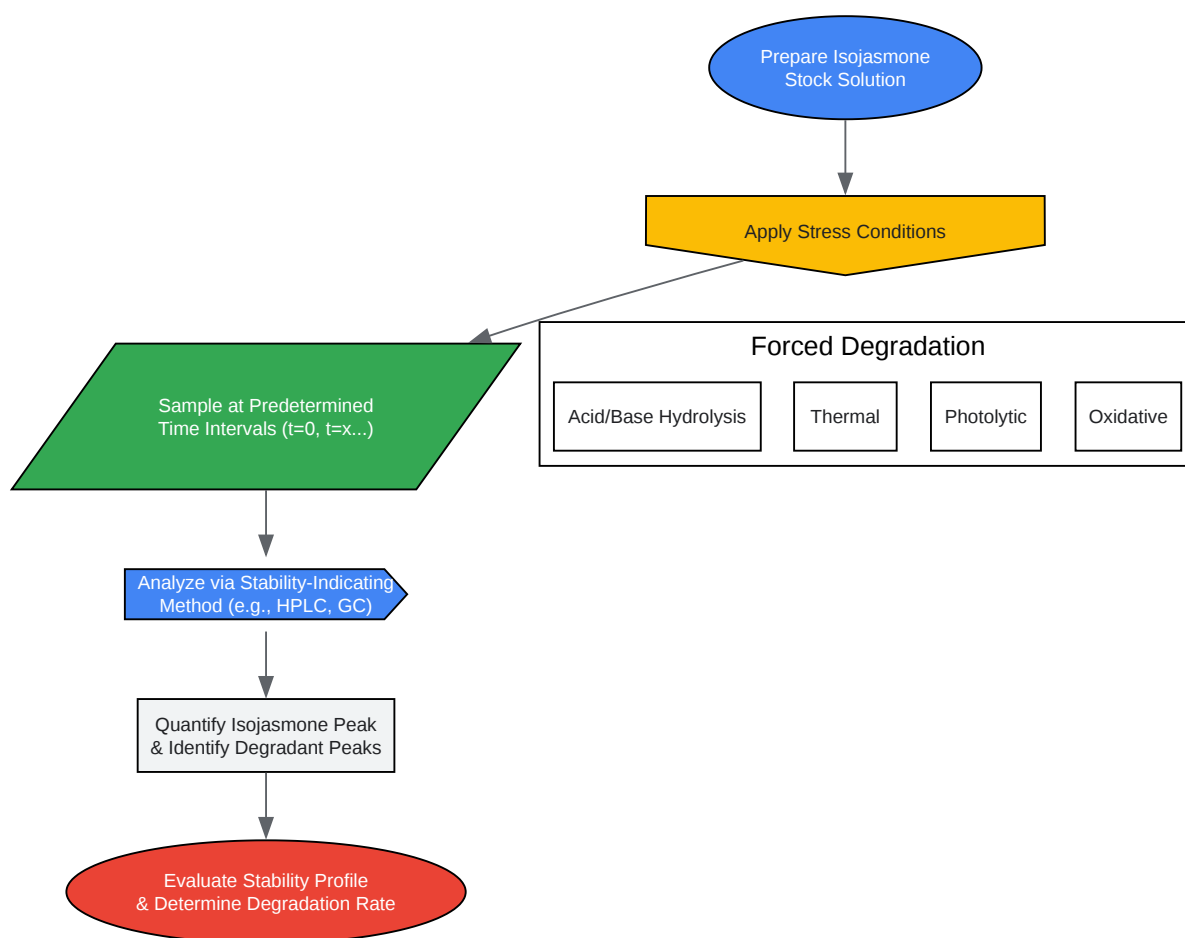
4. Expected Outcome: The study will reveal the conditions under which **Isojasmone** is unstable. The analytical data will provide a quantitative measure of degradation over time and help identify the primary degradation products.[11]

Diagrams



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Caption: Factors influencing the stability of **Isojasmone**.



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Caption: Experimental workflow for **Isojasmone** stability testing.

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